

thermochemical properties of methyl formate

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Compound of Interest

Compound Name: *Methyl piliformate*

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An In-depth Technical Guide to the Thermochemical Properties of Methyl Formate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl formate (HCOOCH_3), the simplest of the carboxylate esters, serves as a crucial C1 building block in various chemical syntheses and is an important intermediate in combustion and atmospheric chemistry. A thorough understanding of its thermochemical properties is fundamental for process optimization, reaction modeling, and safety assessment. This technical guide provides a comprehensive overview of the core thermochemical data for methyl formate, details the experimental methodologies used for their determination, and illustrates key relationships and processes through structured diagrams. All quantitative data are presented in tabular format to facilitate comparison and application.

Core Thermochemical Properties

The thermochemical properties of a compound govern its stability, reactivity, and energy content. The standard state for the following data is 298.15 K (25 °C) and 1 bar.

Enthalpy of Formation ($\Delta_f H^\circ$)

The standard enthalpy of formation is the change in enthalpy when one mole of a substance is formed from its constituent elements in their standard states.

Property	Value (kJ/mol)	Phase	Reference
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-357.4	Gas	[1]
-386.1	Liquid	[1][2]	
-391.0	Liquid	[3][4][5][6]	
Standard Enthalpy of Combustion ($\Delta_c H^\circ$)	-972.61 $\pm$ 0.59	Liquid	[3][4][5][6]
Enthalpy of Vaporization ($\Delta_{vap} H^\circ$)	29 $\pm$ 2	Liquid	[3]
Enthalpy of Fusion ($\Delta_{fus} H^\circ$)	Data not readily available	Solid	

Standard Molar Entropy (S°) and Heat Capacity (C_p)

Standard molar entropy is a measure of the randomness or disorder of a substance, while heat capacity quantifies the amount of heat required to raise its temperature.

Property	Value	Phase	Temperature (K)	Reference
Standard Molar Entropy (S°)	285.3 J/(mol·K)	Gas	298.15	[1]
Molar Heat Capacity (C_p)	64.4 J/(mol·K)	Gas	298.15	[1]
64.38 $\pm$ 0.09 J/(mol·K)	Gas	298.15	[3][4][5][6]	
119.1 J/(mol·K)	Liquid	298.15	[1][2]	
119.7 J/(mol·K)	Liquid	298.15	[7]	

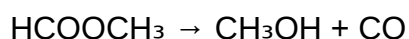
Gibbs Free Energy of Formation ($\Delta_f G^\circ$)

The Gibbs free energy of formation indicates the spontaneity of a substance's formation from its elements. A negative value signifies a spontaneous process. While direct experimental values are sparse, $\Delta_f G^\circ$ can be calculated using the Gibbs-Helmholtz equation: $\Delta G^\circ = \Delta H^\circ - T\Delta S^\circ$.

Property	Value (kJ/mol)	Phase	Reference
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	Calculated Value	Gas/Liquid	[8]

Thermal Decomposition Pathways

The thermal decomposition of methyl formate is critical for understanding its behavior at elevated temperatures, particularly in combustion processes. The primary unimolecular decomposition pathway involves the elimination of carbon monoxide to produce methanol.[9][10]



Alternative, higher-energy decomposition channels exist, including pathways that yield methane and carbon dioxide or two molecules of formaldehyde.[9][10] The activation energy for the primary decomposition route to methanol and CO is approximately 74.8 kcal/mol.[9] The presence of catalysts, such as zeolites or metal oxides, can significantly alter the decomposition mechanism and product selectivity.[10][11]

Combustion Characteristics

Methyl formate is a highly flammable liquid, a property that necessitates careful handling and is central to its role in combustion modeling.[12][13] Its combustion is characterized by a nearly invisible flame, similar to methanol.[14]

Property	Value	Reference
Flash Point	-19 °C (-2 °F)	[14]
-27 °C (-17 °F)	[15]	
Autoignition Temperature	449 °C (840 °F)	[13][14]
Flammability Limits in Air	4.5% - 23.0%	[13]
5.0% - 22.7%	[15]	

Experimental Methodologies

The determination of thermochemical properties relies on precise experimental techniques. Below are protocols for key methods.

Combustion Calorimetry (for Enthalpy of Combustion/Formation)

This is the primary method for determining the heat of combustion for liquid organic compounds like methyl formate.

- **Sample Preparation:** A precisely weighed sample of high-purity liquid methyl formate is placed in a sample holder (e.g., a gelatin capsule) within a high-pressure vessel known as a "bomb."
- **Assembly:** A small amount of water is added to the bomb to ensure all combustion products are in their standard states. The bomb is then sealed and pressurized with a large excess of pure oxygen (typically to ~30 atm).
- **Immersion:** The sealed bomb is submerged in a known mass of water in a well-insulated container (the calorimeter). The initial temperature of the water is recorded with high precision.
- **Ignition:** The sample is ignited remotely via an electrical fuse. The complete and rapid combustion of the methyl formate releases heat, which is transferred to the bomb and the surrounding water.

- **Temperature Measurement:** The temperature of the water is monitored until it reaches a maximum and begins to cool. The total temperature change (ΔT) is recorded.
- **Calculation:** The heat of combustion is calculated using the total heat capacity of the calorimeter system (determined from a standard substance like benzoic acid) and the measured ΔT . Corrections are applied for the heat of fuse ignition and the formation of nitric acid from residual nitrogen. The standard enthalpy of formation can then be derived from the enthalpy of combustion using Hess's Law.^{[3][4][5][6]}

Statistical Mechanics from Spectroscopic Data (for Heat Capacity/Entropy)

Ideal gas thermochemical properties like heat capacity and entropy can be calculated with high accuracy using statistical mechanics based on molecular parameters obtained from spectroscopic measurements (e.g., IR, microwave spectroscopy).

- **Molecular Structure Determination:** Spectroscopic techniques are used to determine the molecule's geometry, rotational constants, and vibrational frequencies.
- **Partition Function Calculation:** The total partition function (q_{total}) is calculated by summing the contributions from translational, rotational, vibrational, and electronic energy levels.
 - q_{trans} : Calculated from the molecular mass and temperature.
 - q_{rot} : Calculated from the rotational constants and temperature.
 - q_{vib} : Calculated from the fundamental vibrational frequencies.
 - q_{elec} : Typically 1 for closed-shell molecules like methyl formate.
- **Thermodynamic Property Calculation:** Standard thermodynamic functions are then derived from the partition function and temperature. For example:
 - **Heat Capacity (C_v):** Derived from the second derivative of the natural logarithm of the partition function with respect to temperature. C_p is then found by adding the gas constant R ($C_p = C_v + R$).

- Entropy (S): Calculated using the Sackur-Tetrode equation for translational entropy combined with rotational and vibrational entropy contributions derived from their respective partition functions.[3][4][5][6]

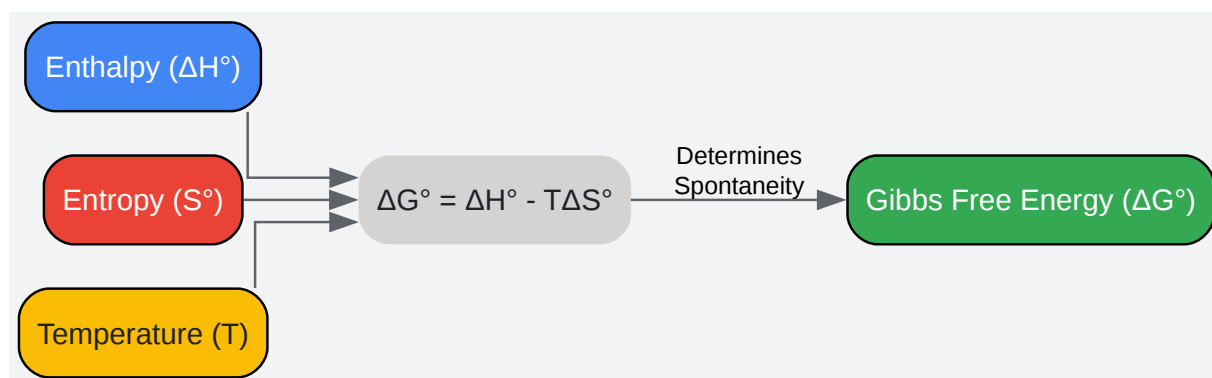
Flow Reactor and Shock Tube Studies (for Reaction Kinetics)

These methods are used to study reaction kinetics, including decomposition and oxidation, under controlled high-temperature and high-pressure conditions.

- Flow Reactor: A mixture of methyl formate and an oxidant/inert gas is flowed through a heated reactor at a constant pressure and temperature. Samples are extracted at different points along the reactor to measure the concentration of reactants, intermediates, and products using techniques like mass spectrometry or gas chromatography. This provides data on species evolution over time.[16]
- Shock Tube: A high-pressure "driver" gas is separated from a low-pressure mixture of methyl formate and other reactants by a diaphragm. When the diaphragm is ruptured, a shock wave travels through the reactant mixture, rapidly heating and compressing it to high temperatures and pressures in microseconds. The ignition delay time or the evolution of species behind the shock wave is monitored, often using laser absorption spectroscopy.[16]

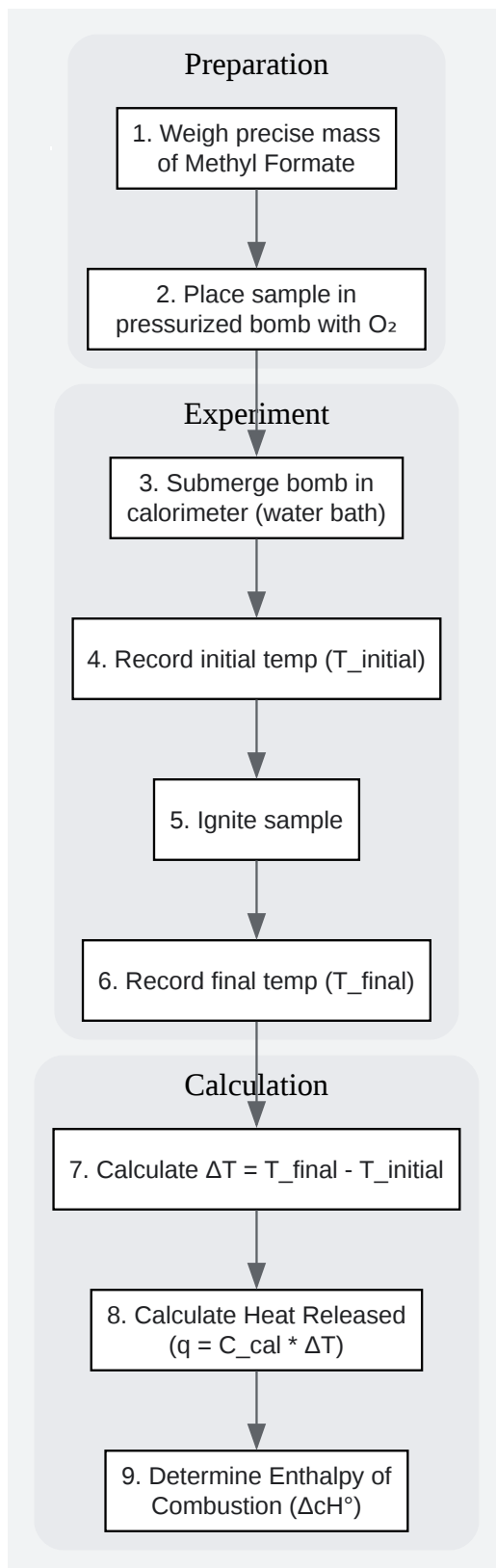
Visualizations

Logical Relationships and Workflows



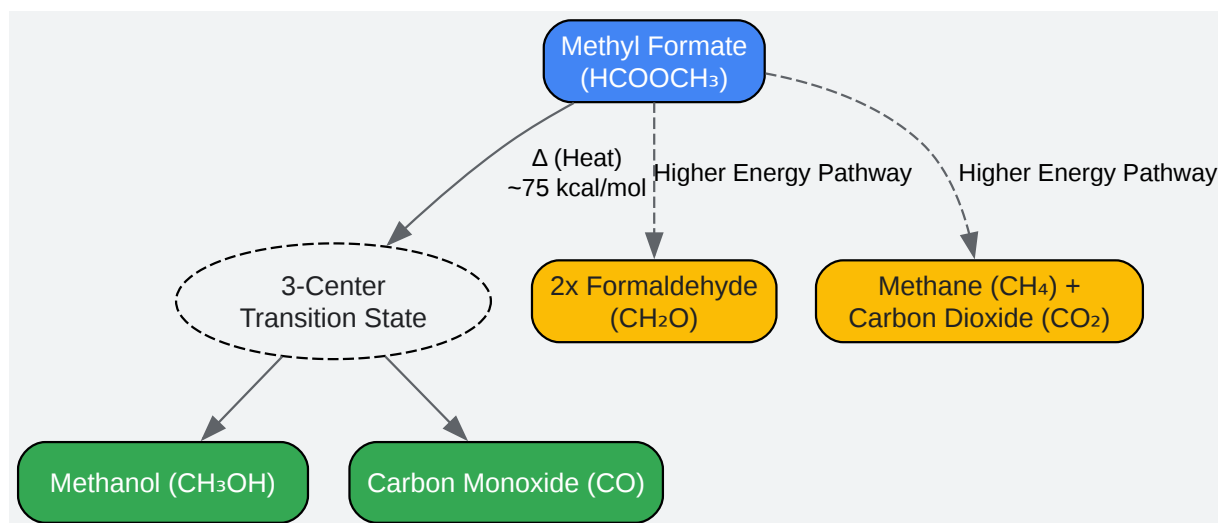
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Caption: Interrelation of core thermochemical state functions.



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Caption: Experimental workflow for combustion calorimetry.



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Caption: Primary thermal decomposition pathway of methyl formate.

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